

MI-888: Technical Guide to Chemical Structure and Mechanism

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MI-888 free base

CAS No.: 1303607-59-1

Cat. No.: B609029

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Executive Summary

MI-888 (Compound 9) is a highly potent, orally active small-molecule inhibitor designed to target the MDM2-p53 protein-protein interaction.^{[1][2]} Developed by the University of Michigan (Zhao et al., 2013), it belongs to the spirooxindole class of compounds. By mimicking the key amino acid residues of p53 (Phe19, Trp23, Leu26), MI-888 competitively binds to the hydrophobic cleft of MDM2 with a

of 0.44 nM, preventing p53 ubiquitination and degradation. This leads to the reactivation of p53-mediated apoptotic pathways in wild-type p53 tumors.

“

Critical Distinction: Do not confuse MI-888 with the "MI" series of Menin-MLL inhibitors (e.g., MI-463, MI-503). MI-888 is a distinct chemical entity targeting the E3 ubiquitin ligase MDM2.^[3]

Chemical Identity & Physicochemical Properties

Core Chemical Data

The following data refers to the Free Base form of MI-888.^[4]

Property	Specification
Common Name	MI-888
Chemical Class	Spirooxindole
CAS Number (Free Base)	1303607-59-1
CAS Number (TFA Salt)	1303609-30-4
Molecular Weight	548.48 g/mol
Molecular Formula	C ₂₈ H ₃₂ Cl ₂ FN ₃ O ₃
Chirality	Pure stereoisomer (contains 4 chiral centers)
Appearance	White to off-white solid

Chemical Structure (SMILES & InChI)

Researchers utilizing cheminformatics tools for docking or database integration should use the following strings for the free base:

- Isomeric SMILES: CC(C)(C)[C@H]1[C@]2(C3=CC=C(Cl)C=C3NC2=O)=CC=C4F)C(N[C@H]5C(C5)C)=O
- InChI Key: RWGFKTVRMDUZSP-UHFFFAOYSA-N (Note: Verify specific isomer key in database)

Structural Pharmacophore Analysis

MI-888 was optimized from earlier analogs (e.g., MI-219) to improve oral bioavailability and potency. Its spirooxindole scaffold rigidly positions three hydrophobic groups to perfectly mimic the p53 transactivation domain:

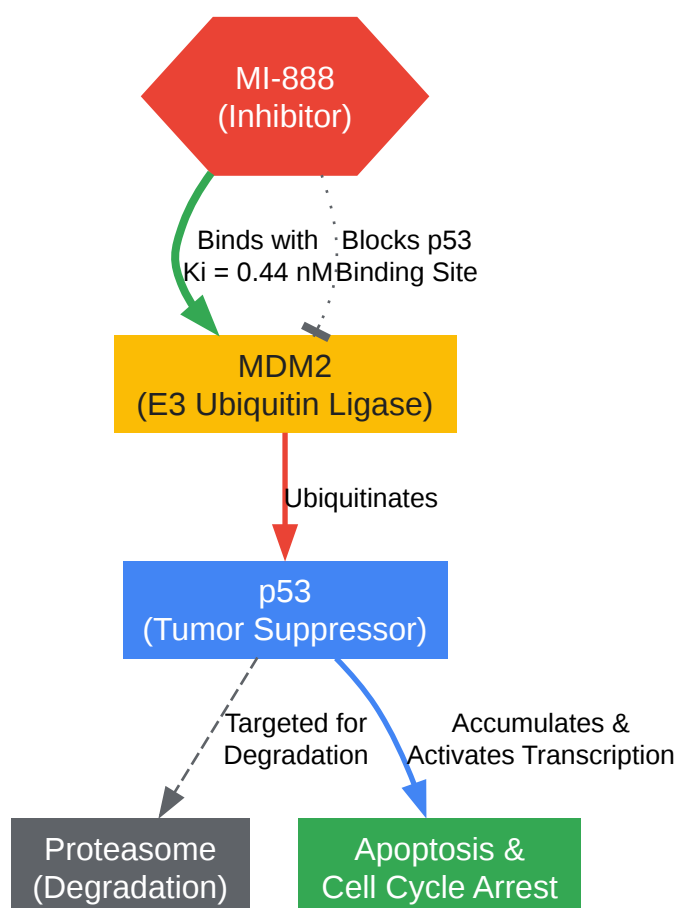
- Spirooxindole Core: Scaffolds the molecule to project side chains in the correct vector.
- Chlorophenyl Group 1: Mimics the Trp23 residue of p53 (deep pocket insertion).
- Chlorophenyl Group 2: Mimics the Leu26 residue of p53.
- Neopentyl Group: Mimics the Phe19 residue of p53.
- Amide Linker: Enhances solubility and creates additional hydrogen bonds.

Mechanism of Action & Signaling Pathway

MI-888 functions as a "stapled peptide" mimic, but with a non-peptide small molecule structure. It inhibits the E3 ligase activity of MDM2 by blocking its substrate-binding domain.

Pathway Visualization

The following diagram illustrates the reactivation of the p53 pathway by MI-888.



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Figure 1: Mechanism of Action. MI-888 competitively binds MDM2, preventing p53 ubiquitination and restoring tumor suppressor function.

Experimental Protocols

Solubility & Stock Preparation

MI-888 is hydrophobic. Proper reconstitution is critical for accurate determination.

- Solvent: DMSO (Dimethyl sulfoxide).
- Solubility:
40 mg/mL (approx. 72 mM) in DMSO.
- Storage: Store solid at -20°C. Store DMSO stocks at -80°C to prevent precipitation or degradation. Avoid repeated freeze-thaw cycles.

Protocol: 10 mM Stock Preparation

- Weigh 5.48 mg of MI-888 (Free Base).
- Add 1.0 mL of anhydrous DMSO.
- Vortex for 30 seconds until completely dissolved.
- Aliquot into 50
L volumes and freeze at -80°C.

In Vitro Cell Viability Assay

To verify MI-888 activity, use an isogenic cell line pair (p53 wild-type vs. p53 null) to demonstrate selectivity.

- Cell Lines: HCT-116

(Sensitive) vs. HCT-116

(Resistant).

- Seeding: Plate 3,000–5,000 cells/well in 96-well plates. Incubate 24h.
- Treatment: Prepare serial dilutions of MI-888 in media (0.1 nM to 10 M). Final DMSO concentration should be <0.1%.
- Incubation: Treat cells for 72–96 hours.
- Readout: Use WST-8 or CellTiter-Glo.
- Expected Result:
 - HCT-116
:
.
 - HCT-116
:
(demonstrating on-target specificity).

References

- Zhao, Y., et al. (2013). "A Potent Small-Molecule Inhibitor of the MDM2-p53 Interaction (MI-888) Achieved Complete and Durable Tumor Regression in Mice."[\[1\]](#)[\[2\]](#)[\[5\]](#) Journal of Medicinal Chemistry, 56(13), 5553–5561.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- MedChemExpress. "MI-888 Product Datasheet."
- TargetMol. "MI-888 TFA and Free Base Chemical Properties."

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